Application Notes and Protocols: Dissolving and Storing Pam2CSK4 for Experimental Use

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Compound of Interest

Compound Name:	*Pam2csk4*
CAS No.:	*574741-81-4*
Cat. No.:	*B3063113*

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Introduction

Pam2CSK4 (S-[2,3-bis(palmitoyloxy)-(2R)-propyl]-L-cysteinyl-L-seryl-L-lysyl-L-lysyl-L-lysyl-L-lysine) is a synthetic diacylated lipopeptide that acts as a potent agonist for the Toll-like receptor 2/Toll-like receptor 6 (TLR2/TLR6) heterodimer.[1][2] It mimics the acylated amino terminus of bacterial lipoproteins, triggering a MyD88-dependent signaling cascade that leads to the activation of NF-κB and AP-1 and subsequent production of pro-inflammatory cytokines.[1] Due to its immunostimulatory properties, **Pam2CSK4** is widely used in immunological research and as a potential vaccine adjuvant.[2][3] Proper dissolution and storage are critical for maintaining its biological activity and ensuring experimental reproducibility.

Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative data for **Pam2CSK4**.

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Parameter	Value	Source(s)
Molecular Weight	1271.83 g/mol	[4]
Solubility	1 mg/mL	[1][5][6][7]
in 0.25% acetic acid	[5][6][7]	
in water	[1]	
in aqueous buffer	[3]	
Recommended Storage of Lyophilized Powder	-20°C	[3][5][6]
Stability of Lyophilized Powder	≥ 4 years at -20°C	[6]
Recommended Storage of Stock Solutions	-20°C for up to one month	[3]
-80°C for up to 6 months	[7]	
Working Concentration	1 pg/mL - 10 ng/mL	[1]

Experimental Protocols

Reconstitution of **Pam2CSK4**

This protocol describes the preparation of a 1 mg/mL stock solution.

Materials:

- **Pam2CSK4**, lyophilized powder
- Sterile, endotoxin-free water[1] or 0.25% acetic acid in sterile, endotoxin-free water
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)[7]

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Procedure:

- Equilibrate the Vial: Before opening, allow the vial of lyophilized **Pam2CSK4** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the compound.[8]
- Centrifuge: Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.[4]
- Solvent Addition: Aseptically add the appropriate volume of sterile, endotoxin-free water or 0.25% acetic acid to the vial to achieve a final concentration of 1 mg/mL. For example, to a 1 mg vial, add 1 mL of solvent.
- Dissolution: Gently vortex the vial to dissolve the powder. If complete dissolution is not achieved, sonication in an ultrasonic bath for a short period may be helpful.[7] Visually inspect the solution to ensure there are no particulates.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles, which can degrade the lipopeptide.[1]

Storage of **Pam2CSK4** Stock Solutions

Proper storage is essential to maintain the biological activity of **Pam2CSK4**.

- Short-term storage: For use within a month, store the aliquoted stock solution at -20°C.[3]
- Long-term storage: For storage longer than one month, it is recommended to store the aliquots at -80°C, where they can be stable for up to 6 months.[7]

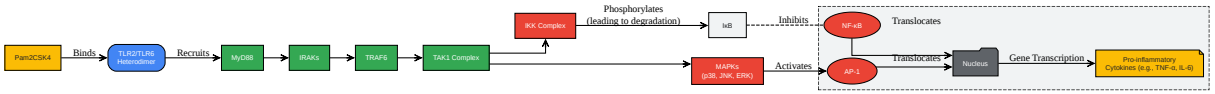
Important Considerations:

- Always use sterile, endotoxin-free reagents and consumables to avoid contamination.
- Avoid repeated freeze-thaw cycles.[1]
- When preparing working solutions, dilute the stock solution in the appropriate sterile cell culture medium or buffer immediately before use.

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Visualizations

Pam2CSK4-Induced TLR2/TLR6 Signaling Pathway

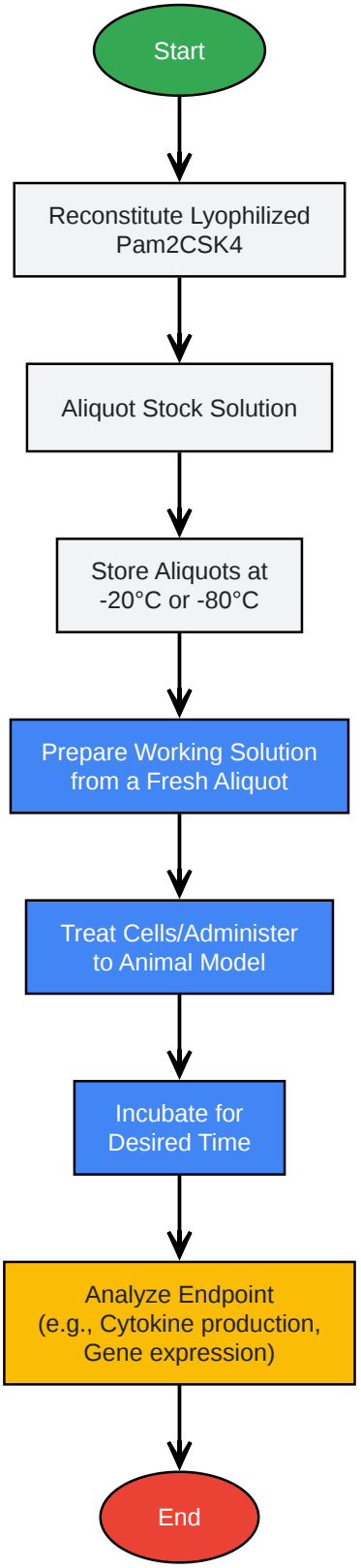


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Caption: **Pam2CSK4** signaling via the TLR2/TLR6 heterodimer.

Experimental Workflow for **Pam2CSK4** Stimulation

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Caption: General workflow for using **Pam2CSK4** in experiments.

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